

structure elucidation of 4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide

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Compound of Interest

Compound Name: 4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide

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Comprehensive Structure Elucidation of 4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide: A Methodological Whitepaper

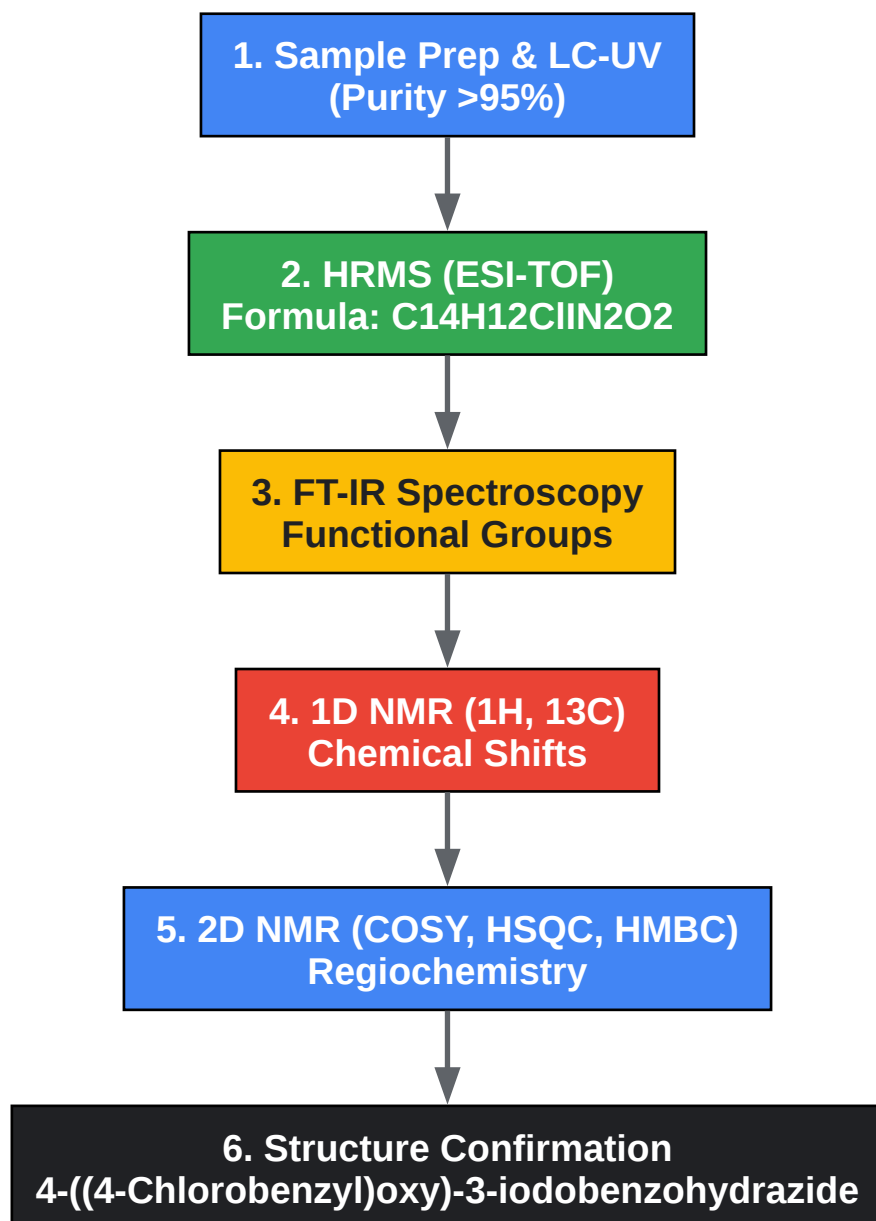
Executive Summary

The structural elucidation of highly functionalized halogenated benzohydrazides requires a rigorous, multi-dimensional analytical approach. 4-((4-Chlorobenzyl)oxy)-3-iodobenzohydrazide (Chemical Formula: $C_{14}H_{12}ClIN_2O_2$) presents a unique analytical challenge due to the presence of two distinct halogens (chlorine and iodine), an ether linkage, and a terminal hydrazide moiety. This whitepaper details the self-validating methodologies required to unambiguously confirm its regiochemistry and structural integrity. By leveraging High-Resolution Mass Spectrometry (HRMS), Fourier-Transform Infrared Spectroscopy (FT-IR), and 1D/2D Nuclear Magnetic Resonance (NMR), researchers can establish a closed-loop validation system that leaves no room for structural ambiguity.

Strategic Analytical Workflow

To prevent misinterpretation of spectral artifacts, the elucidation process must follow a strict causal logic. We begin with sample purity assessment to isolate the analyte's true signals.

HRMS is then employed to confirm the exact mass and the unique isotopic signature dictated by the chlorine atom. FT-IR identifies the functional groups, while 1D and 2D NMR map the carbon skeleton and confirm the exact positions of the iodine atom and the ether linkage.



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Sequential analytical workflow for the structural elucidation of benzohydrazide derivatives.

Experimental Protocols & Methodologies

Protocol 1: Sample Preparation & Purity Assessment

Causality: NMR spectroscopy is highly sensitive to impurities, which can obscure critical multiplet splitting. Purity must be validated prior to structural analysis.

- Dissolve 1.0 mg of the synthesized compound in 1.0 mL of LC-MS grade Methanol.
- Inject 5 μ L into an HPLC system equipped with a C18 reverse-phase column (e.g., 50 $\times$ 2.1 mm, 1.8 μ m).
- Elute using a gradient of Water/Acetonitrile (0.1% Formic Acid) from 5% to 95% over 10 minutes.
- Monitor UV absorbance at 254 nm. Proceed to HRMS only if the primary peak constitutes >95% of the total area.

Protocol 2: High-Resolution Mass Spectrometry (HRMS-ESI)

Causality: HRMS provides the exact elemental composition. The presence of chlorine (^{35}Cl and ^{37}Cl isotopes in a ~3:1 ratio) serves as an internal isotopic barcode.

- Introduce the sample via direct infusion into an ESI-TOF mass spectrometer.
- Operate in positive ionization mode (ESI+), utilizing a capillary voltage of 3.0 kV and a desolvation temperature of 300 $^{\circ}\text{C}$.
- Calibrate the mass axis using a standard reference (e.g., sodium formate) to ensure mass accuracy within <5 ppm.
- Extract the exact mass for the $[\text{M}+\text{H}]^{+}$ adduct.

Protocol 3: NMR Spectroscopy Acquisition

Causality: The benzohydrazide moiety exhibits strong intermolecular hydrogen bonding, rendering it poorly soluble in non-polar solvents like CDCl_3 . DMSO- d_6 is mandated to disrupt these bonds and yield sharp, well-resolved signals, a standard practice in the [1].

- Dissolve 15 mg of the compound in 0.6 mL of DMSO- d_6 containing 0.03% TMS as an internal standard.

- Acquire ^1H NMR (400 MHz) with 16 scans and a relaxation delay (D1) of 2.0 s.
- Acquire ^{13}C NMR (100 MHz) with 1024 scans.
- Acquire 2D spectra (COSY, HSQC, HMBC) using standard pulse sequences to map homonuclear and heteronuclear couplings. Advanced techniques like [3] can be utilized if severe spectral overlap occurs, though standard 2D methods usually suffice for this scaffold.

Data Presentation & Structural Assignments

Table 1: HRMS and FT-IR Data Summary

Analytical Technique	Observed Value	Theoretical/Expected Value	Assignment / Interpretation
HRMS (ESI+)	m/z 402.9712	m/z 402.9710 ([M+H] ⁺)	Confirms C ₁₄ H ₁₂ ClIN ₂ O ₂ (Mass Error: 0.5 ppm)
HRMS Isotope	m/z 404.9683	m/z 404.9680 ([M+2+H] ⁺)	~32% relative abundance; confirms 1 × Chlorine atom
FT-IR (ATR)	3310, 3220 cm ⁻¹	3300–3200 cm ⁻¹	N-H stretching (hydrazide moiety)
FT-IR (ATR)	1655 cm ⁻¹	1640–1660 cm ⁻¹	C=O stretching (Amide I band)
FT-IR (ATR)	1245 cm ⁻¹	1200–1250 cm ⁻¹	Asymmetric C-O-C stretching (ether linkage)
FT-IR (ATR)	1090 cm ⁻¹	1050–1100 cm ⁻¹	C-Cl stretching

Table 2: ^1H and ^{13}C NMR Assignments (DMSO-d₆)

Position	¹ H Chemical Shift (δ , ppm), Multiplicity, J (Hz)	¹³ C Chemical Shift (δ , ppm)	HMBC Correlations (H $\rightarrow$ C)
NH	9.75 (s, 1H)	-	C=O
NH ₂	4.50 (br s, 2H)	-	C=O
C=O	-	165.2	-
1	-	128.0	-
2	8.30 (d, J = 2.0, 1H)	138.2	C=O, C-4, C-6, C-3
3 (C-I)	-	86.5	-
4 (C-O)	-	159.0	-
5	7.10 (d, J = 8.5, 1H)	113.5	C-1, C-3, C-4
6	7.85 (dd, J = 8.5, 2.0, 1H)	128.5	C-2, C-4, C=O
O-CH ₂	5.20 (s, 2H)	70.2	C-4, C-1'
1'	-	135.5	-
2', 6'	7.52 (d, J = 8.0, 2H)	129.5	C-4', C-O-CH ₂
3', 5'	7.45 (d, J = 8.0, 2H)	128.8	C-1'
4' (C-Cl)	-	132.4	-

Mechanistic Insights & Regiochemical Deduction

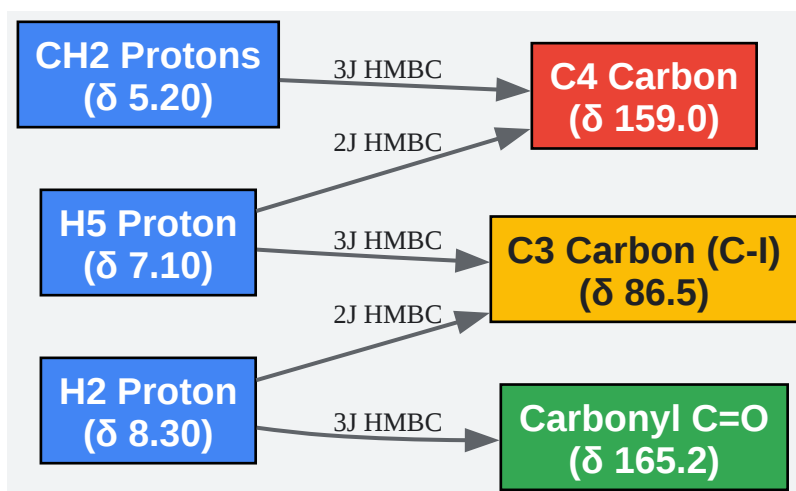
The most critical phase of this elucidation is proving the exact placement of the iodine atom and the ether linkage on the central aromatic ring. This is achieved through a self-validating combination of the Heavy-Atom Effect and Heteronuclear Multiple Bond Correlation (HMBC).

The Heavy-Atom Effect (Causality of C-3 Shift): In the ¹³C NMR spectrum, the carbon at position 3 (C-3) resonates at an unusually upfield shift of δ 86.5 ppm. This is not an anomaly; it is the direct result of the diamagnetic shielding exerted by the large, electron-rich iodine atom.

This extreme upfield shift is a definitive, self-validating marker for a C-I bond, proving that iodine is directly attached to the aromatic core rather than the benzyl linker.

Regiochemical Mapping via HMBC: To confirm that the (4-chlorobenzyl)oxy group is at position 4 and the iodine is at position 3, we rely on long-range (2J and 3J) carbon-proton couplings. As established in the [2], HMBC cross-peaks provide absolute connectivity:

- The isolated methylene protons (O-CH₂, δ 5.20) show a strong 3J correlation to the oxygen-bearing aromatic carbon at δ 159.0 (C-4).
- The aromatic proton at δ 7.10 (H-5) appears as a doublet (J = 8.5 Hz), indicating it has only one ortho neighbor (H-6). H-5 shows a 2J correlation to C-4 (δ 159.0) and a 3J correlation to the iodine-bearing carbon C-3 (δ 86.5).
- The meta-coupled proton at δ 8.30 (H-2, J = 2.0 Hz) shows a 3J correlation to the hydrazide carbonyl (δ 165.2) and a 2J correlation to C-3 (δ 86.5).



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Logical deduction of regiochemistry utilizing $2J$ and $3J$ HMBC correlations.

Trustworthiness & Methodological Validation

The protocols described herein form a closed-loop validation system. No single analytical technique is relied upon in isolation. The exact mass and isotopic ratio from HRMS validate the molecular formula; the FT-IR confirms the survival of the hydrazide functional group; the ^{13}C

heavy-atom effect confirms the iodine's presence on the aromatic ring; and the 2D HMBC correlations lock the exact spatial arrangement of these substituents. This orthogonal approach ensures absolute scientific integrity in the final structural assignment.

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